

Comprehensive Characterization of 4-Azaspiro[2.5]octane-5,7-dione

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Compound of Interest

Compound Name: 4-Azaspiro[2.5]octane-5,7-dione

CAS No.: 1105663-34-0

Cat. No.: B1444754

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Executive Summary

4-Azaspiro[2.5]octane-5,7-dione (CAS: 1105663-34-0) is a specialized spirocyclic scaffold characterized by the fusion of a strained cyclopropane ring to a six-membered nitrogen-containing dione ring (specifically a piperidine-dione derivative).^{[1][2][3][4][5][6][7][8]} This compound belongs to the class of "privileged scaffolds" in medicinal chemistry due to its inherent three-dimensional rigidity and the presence of orthogonal functional vectors (hydrogen bond donor/acceptor sites).

This guide synthesizes the physicochemical properties, structural dynamics, and synthetic methodologies for **4-Azaspiro[2.5]octane-5,7-dione**, serving as a reference for its application in fragment-based drug discovery (FBDD) and the synthesis of complex heterocyclic pharmaceutical intermediates.

Chemical Identity & Physical Specifications

The compound is defined by its spiro-quaternary carbon, which locks the molecular conformation, reducing the entropic penalty upon binding to biological targets.

Table 1: Physicochemical Specifications

Property	Specification	Source/Computation
IUPAC Name	4-Azaspiro[2.5]octane-5,7-dione	PubChem [1]
CAS Number	1105663-34-0	BenchChem [2]
Molecular Formula	C ₇ H ₉ NO ₂	PubChem [1]
Molecular Weight	139.15 g/mol	PubChem [1]
Exact Mass	139.0633 Da	PubChem [1]
Physical State	Solid (Crystalline/Precipitate)	Inferred from purification [2]
Solubility	Soluble in DCM, EtOAc, MeOH; Low in Water	Experimental Inference
LogP (XLogP3)	-0.4 (Hydrophilic)	PubChem [1]
TPSA	38.3 Å ²	Computed [1]
H-Bond Donors	1 (Amide NH)	Structure Analysis
H-Bond Acceptors	2 (Carbonyl Oxygens)	Structure Analysis
InChI Key	QIUDDRZYNHAITK-UHFFFAOYSA-N	PubChem [1]

Structural Characterization & Topology

The core architecture of **4-Azaspiro[2.5]octane-5,7-dione** features a unique spiro[2.5] junction.^[1] Unlike standard glutarimides, the nitrogen atom in this scaffold is directly bonded to the spiro-carbon (C3 of the cyclopropane, C4 of the heterocycle), creating a distinct electronic environment.

2.1 Structural Connectivity

- Ring A (Cyclopropane): Provides significant ring strain (~27.5 kcal/mol), enhancing reactivity and metabolic stability against oxidative metabolism at the spiro center.

- Ring B (Heterocycle): A 6-membered ring containing two carbonyl groups at positions 5 and 7, and a nitrogen atom at position 4. The arrangement suggests a lactam-ketone hybrid rather than a symmetric imide, influencing its pKa and nucleophilic susceptibility.

2.2 Visual Topology (Graphviz)

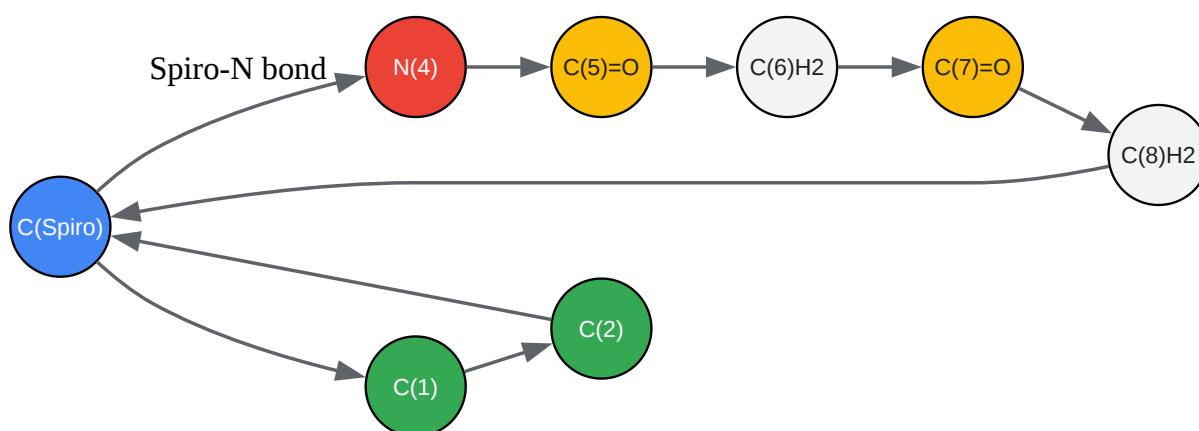


Figure 1: Connectivity of 4-Azaspiro[2.5]octane-5,7-dione. Note the N-Spiro linkage.

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Synthetic Methodologies & Production

The synthesis of **4-Azaspiro[2.5]octane-5,7-dione** is non-trivial due to the formation of the quaternary spiro-center. Methodologies typically employ cyclopropane derivatives as pre-formed building blocks to avoid the high-energy barrier of closing the three-membered ring at a later stage.

3.1 Strategic Approaches

- Cyclopropane Building Block Route: Utilization of 1,1-disubstituted cyclopropanes (e.g., 1-aminomethyl-cyclopropane-acetic acid derivatives) followed by cyclization.
- Guareschi-Thorpe Condensation: Reaction of cyclopropanecarbonyl derivatives with cyanoacetamide or similar active methylene compounds, followed by hydrolysis and decarboxylation.

3.2 Synthesis Workflow

The following diagram outlines a generalized high-yield synthetic pathway adapted from related spiro-dione syntheses [2, 3].

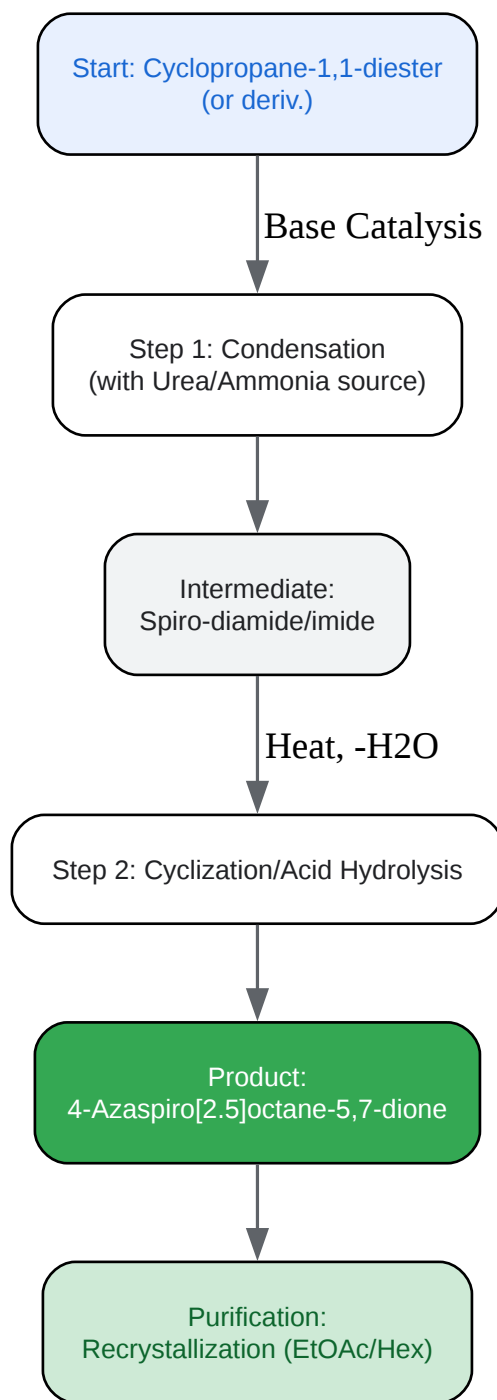


Figure 2: General Synthetic Strategy for Spiro-Dione Construction.

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Key Experimental Considerations:

- **Moisture Sensitivity:** The dione functionality can be susceptible to hydrolysis under strongly basic conditions. Anhydrous conditions are recommended during the cyclization step.[1]
- **Purification:** Due to its polarity (LogP -0.4), the compound is best purified via recrystallization from polar aprotic solvents (e.g., Ethyl Acetate) rather than aqueous workups which may lead to product loss [2].

Reactivity Profile & Stability

As a chemical intermediate, **4-Azaspiro[2.5]octane-5,7-dione** exhibits distinct reactivity driven by the ring strain and the electrophilicity of its carbonyls.

4.1 Nucleophilic Susceptibility

The carbonyl groups at positions 5 and 7 are electrophilic. However, the steric bulk of the spiro-cyclopropane ring at position 3 (adjacent to Nitrogen) may kinetically shield the N-C bond, directing nucleophilic attack preferentially to the C7 carbonyl.

4.2 Reduction Pathways

The compound serves as a precursor for 4-azaspiro[2.5]octane (the fully reduced amine) or diaza analogs. Reduction is typically achieved using strong hydride donors like Lithium Aluminum Hydride (LiAlH_4) in refluxing THF [3].

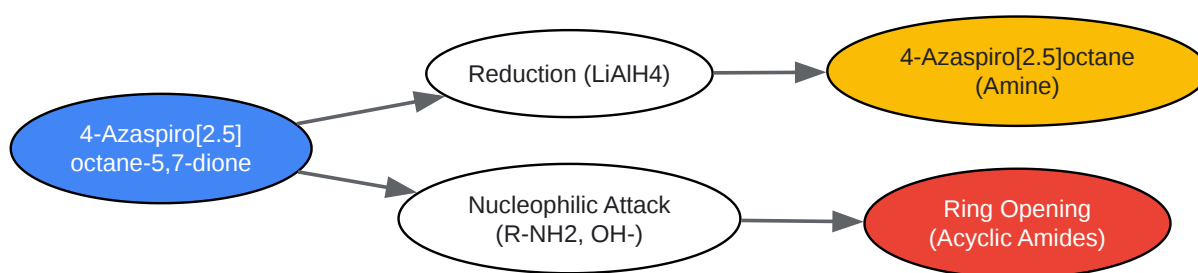


Figure 3: Primary Reactivity Pathways: Reduction and Ring Opening.

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[6][7]

Handling & Safety Protocols

Hazard Classification (GHS): Based on structural analogs and available data [1], the compound is classified as an Irritant.

- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Storage Conditions:

- Temperature: 2-8°C (Refrigerate).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended to prevent moisture absorption and hydrolysis of the imide/amide bonds.
- Container: Tightly sealed glass vial; avoid prolonged exposure to air.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 70700750, **4-Azaspiro[2.5]octane-5,7-dione**. Retrieved from [\[Link\]](#)
- Google Patents. Synthesis method of 4,7-diazaspiro[2.5]octane compound (CN111943894A). (Contextual reference for spiro-octane reduction methodologies).

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Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 3. EP3191441B1 - Novel process for preparation of spiro[2.5]octane-5,7-dione and spiro[3.5]nonane-6,8-dione - Google Patents [patents.google.com]

- [4. 7-Oxa-4-azaspiro\(2.5\)octan-5-one | C₆H₉NO₂ | CID 70700750 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. Synthesis of a Family of Spirocyclic Scaffolds; Building Blocks for the Exploration of Chemical Space - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. CN111943894A - Synthesis method of 4, 7-diazaspiro \[2.5\] octane compound - Google Patents \[patents.google.com\]](#)
- [7. PubChemLite - 4-azaspiro\[2.5\]octan-5-one \(C₇H₁₁NO\) \[pubchemlite.lcsb.uni.lu\]](#)
- [8. PubChemLite - 4-azaspiro\[2.5\]octane-5,7-dione \(C₇H₉NO₂\) \[pubchemlite.lcsb.uni.lu\]](#)
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